

vincarubine structure-activity relationship studies

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Compound Focus: Vincarubine

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Vincarubine and Related Vinca Alkaloids

The table below summarizes the available information on **vincarubine** and key Vinca alkaloids for comparison.

Alkaloid Name	Core Structure / Class	Known SAR Insights & Key Modifications	Primary Biological Activity
Vincarubine	Monoterpene Indole Alkaloid (MIA) [1]	Specific SAR data not found in search results; found in <i>Vinca minor</i> leaves [1].	Information not available in search results.

| **Vinblastine** | Catharanthine + Vindoline (Dimeric MIA) [2] | - **Catharanthine moiety**: Modifications at C-10' (aromatic addition), C-20' (deoxygenation, fluorination) are explored [3].

- **Vindoline moiety**: Modifications at positions 3 and 4 (e.g., coupling with amino acids) to improve water solubility [3]. | Microtubule destabilization; inhibits microtubule polymerization, leading to mitotic arrest [2] [3] [4]. | | **Vincristine** | Catharanthine + Vindoline (Dimeric MIA) [2] | Differs from vinblastine only by a single functional group (formyl group instead of methyl on the vindoline nitrogen), yet shows differing toxicity profile [2] [3]. | Microtubule destabilization; similar mechanism to vinblastine but with different clinical toxicity [2]. | | **Vinflunine** | Super-Vinca Alkaloid (Dimeric MIA) [3] | Fluorination at C-20' of the catharanthine moiety via a superacid chemistry approach [3]. | Microtubule destabilization; shows a distinct pharmacological profile and is active in some vinblastine-resistant models [3]. |

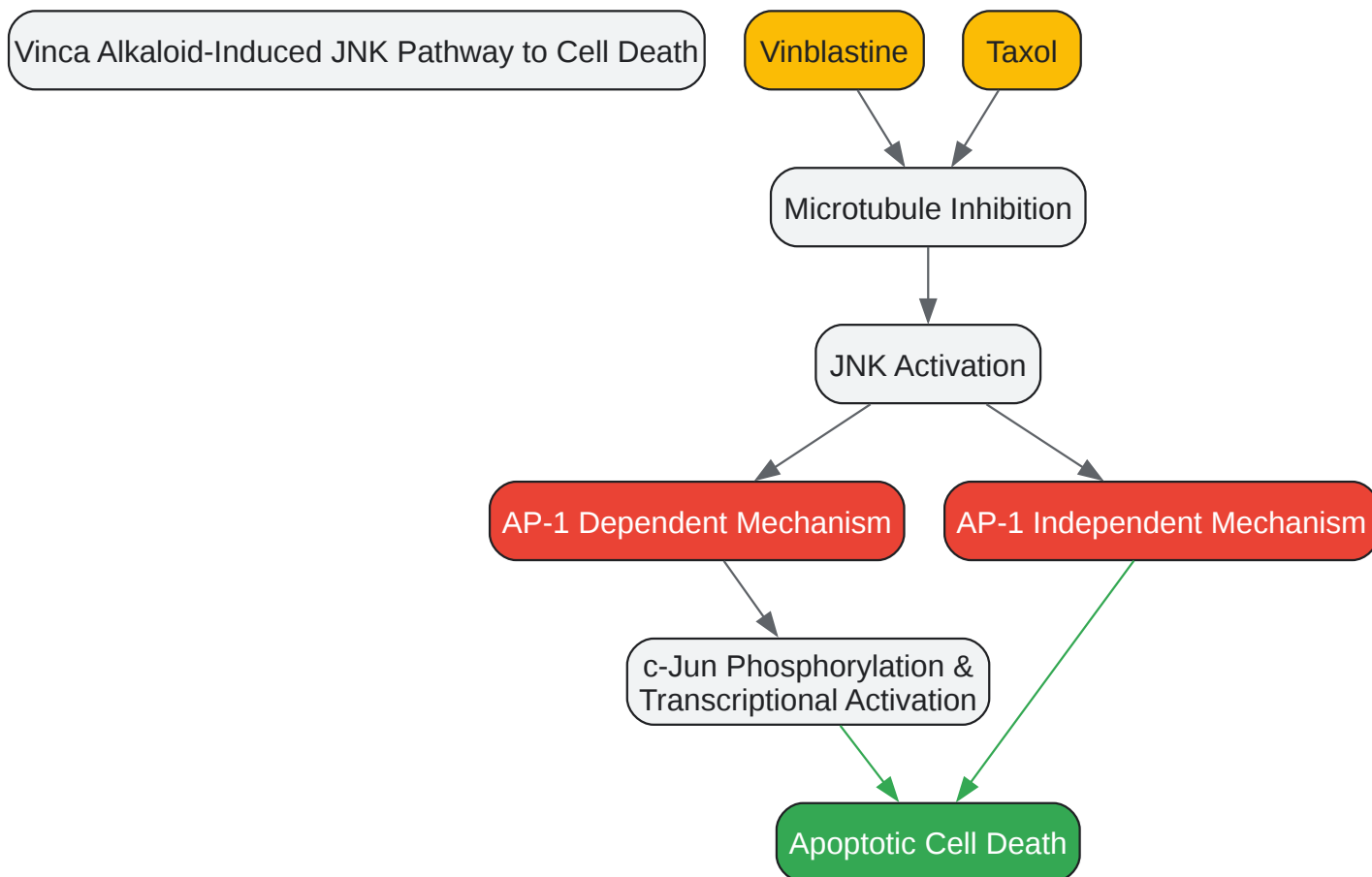
Experimental Protocols for Vinca Alkaloid Research

While specific protocols for **vincarubine** are not available, the following established methodologies are used to study the interactions of Vinca alkaloids with their primary target, tubulin.

- In Vivo Cell-Based Assays
 - **Cell Proliferation Assays:** Used to determine the IC_{50} values of alkaloids, measuring their cytotoxicity and growth-inhibitory effects [5].
 - **Intracellular Tubulin Staining:** Cells are treated with the drug, then fixed and stained with anti-tubulin antibodies. Visualization via fluorescence microscopy reveals drug-induced changes in the microtubule network, such as its collapse [5].
- In Vitro Tubulin Interaction Studies
 - **Analytical Ultracentrifugation:** This method measures the binding affinity of a Vinca alkaloid to tubulin by quantifying the drug-induced increase in tubulin sedimentation coefficients, which reports on tubulin self-association into spirals [5].
 - **Turbidity Assays:** The optical density (turbidity) of a tubulin solution is monitored over time. Vinca alkaloids, which inhibit microtubule assembly, cause a decrease in turbidity, allowing for the study of drug effects on microtubule dynamics [5].

Diagram of a Vinca Alkaloid Signaling Pathway

The diagram below illustrates a key signaling pathway activated by Vinca alkaloids like vinblastine, which contributes to their anti-cancer effect by triggering cell death [6].



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Research Recommendations

Given the lack of specific data on **vincarubine**, here are suggestions for further investigation:

- **Explore Broader Databases:** Specialized scientific databases like **Scifinder-n**, **Reaxys**, or **CAS Source Index** may contain patents or journal articles with the structural and activity data you need.
- **Focus on Biosynthetic Studies:** Since **vincarubine** is found in *Vinca minor*, research on the **biosynthetic pathways** in this plant could provide clues about its structure and potential interactions [1].
- **Review General Vinca SAR:** A deep study of SAR for well-known Vinca alkaloids (e.g., vinblastine, vinorelbine) can provide valuable, testable hypotheses about the structural features likely critical for

vincarubine's activity [2] [3].

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References

1. Identifying Genes Involved in Alkaloid Biosynthesis in Vinca ... [pmc.ncbi.nlm.nih.gov]
2. Anticancer potential of alkaloids: a key emphasis to colchicine ... [pmc.ncbi.nlm.nih.gov]
3. Digest Vinca alkaloids and analogues as anti-cancer agents [sciencedirect.com]
4. Vinca alkaloid drugs promote stress-induced translational ... [pmc.ncbi.nlm.nih.gov]
5. Methods for Studying Vinca Alkaloid Interactions With Tubulin [link.springer.com]
6. Distinct signaling of microtubule inhibitors--vinblastine and... pathways [pubmed.ncbi.nlm.nih.gov]

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